DPM-1001: A Novel Chelator for Investigating Copper Homeostasis

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Compound of Interest

Compound Name:	*DPM-1001*
CAS No.:	*1471172-27-6*
Cat. No.:	*B607195*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Copper is an essential trace element vital for a myriad of physiological processes, including cellular respiration, antioxidant defense, and neurotransmitter synthesis. However, the dysregulation of copper homeostasis is implicated in a range of pathologies, from neurodegenerative disorders like Wilson's disease to cancer. **DPM-1001** has emerged as a potent and highly selective, orally bioavailable copper chelator, offering a valuable tool for studying the intricacies of copper metabolism and for the development of novel therapeutics targeting copper-dependent pathways.[1][2][3][4] This document provides detailed application notes and experimental protocols for utilizing **DPM-1001** in the investigation of copper homeostasis.

DPM-1001: A Profile

DPM-1001, chemically known as methyl 4-[7-hydroxy-10,13-dimethyl-3-({4-[(pyridin-2-ylmethyl)amino]butyl}amino)hexadecahydro-1H-cyclopenta[a]phenanthren-17-yl] pentanoate, is

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a synthetic small molecule with a high affinity and specificity for copper ions.[1][4] Its unique structure allows it to effectively bind and facilitate the removal of excess copper from biological systems.

- Chemical Structure:

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Caption: Chemical structure of **DPM-1001**.

Mechanism of Action: Copper Chelation

The primary mechanism of action of **DPM-1001** is its ability to selectively chelate copper. This has been demonstrated through various in vitro and in vivo studies. The molecule's design allows it to form a stable complex with copper, thereby reducing the concentration of free, redox-active copper ions that can contribute to cellular damage.

Signaling Pathway of Copper Homeostasis and DPM-1001 Intervention

Cellular copper homeostasis is a tightly regulated process involving a network of transporters and chaperones. **DPM-1001** acts by sequestering excess intracellular copper, thus influencing this delicate balance.

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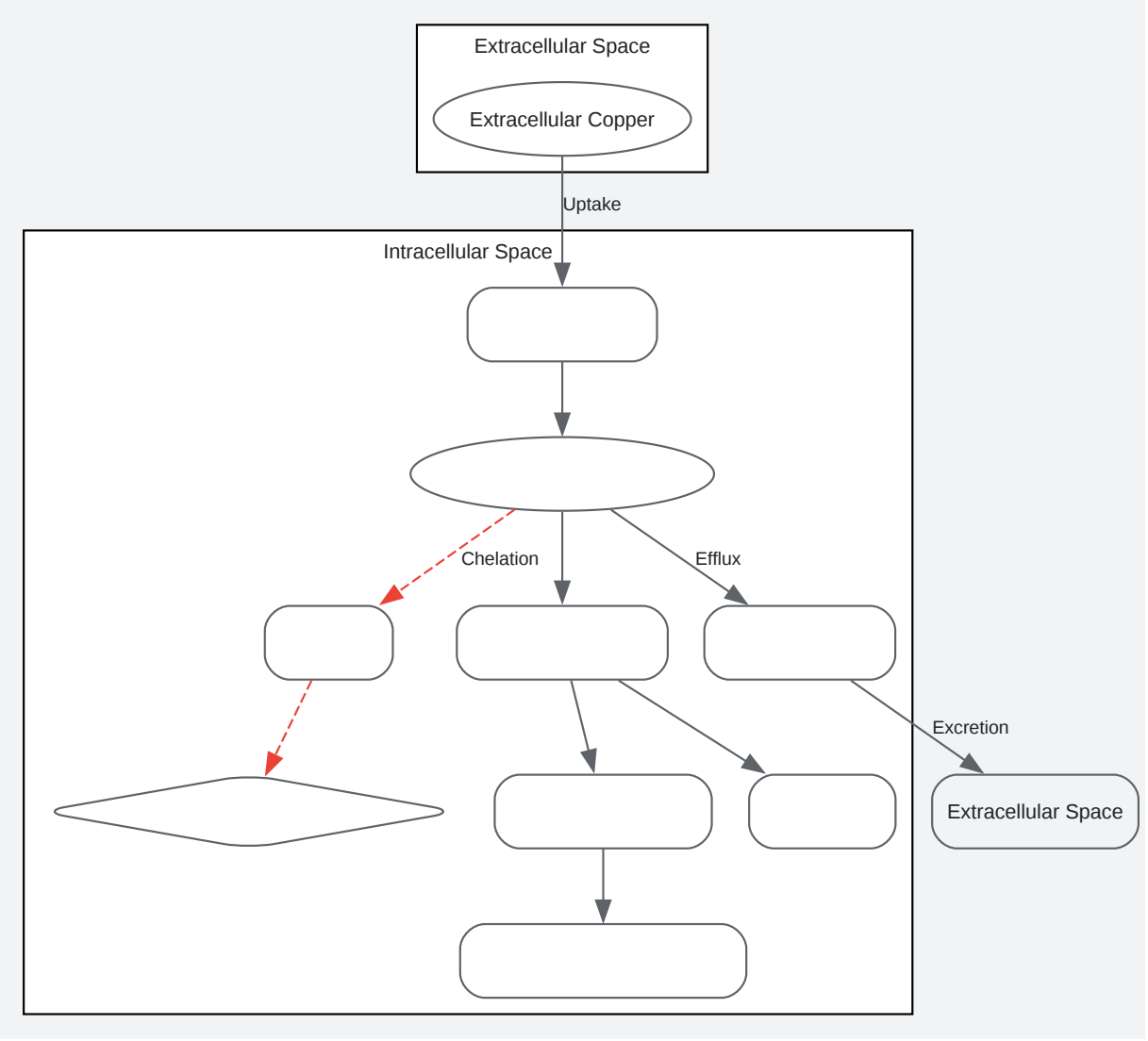

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Caption: **DPM-1001** sequesters excess intracellular copper, preventing its toxic effects.

Quantitative Data Summary

The efficacy of **DPM-1001** as a copper chelator has been quantified in several key experiments.

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Experiment	Model System	Key Finding	Reference
Metal Specificity (ESI-MS)	In vitro	DPM-1001 demonstrates high selectivity for copper over other biologically relevant metal ions.	Krishnan et al., 2018
Cell Viability Assay	HepG2 cells (human liver cancer cell line) and Wilson's disease patient-derived fibroblasts	DPM-1001 rescues cells from copper-induced toxicity, restoring viability to near-normal levels.	Krishnan et al., 2018
In vivo Copper Reduction (ICP-MS)	Toxic milk mouse model of Wilson's disease	Oral administration of DPM-1001 significantly reduces copper levels in both the liver and brain.	Krishnan et al., 2018

Experimental Protocols

Detailed methodologies for key experiments to evaluate the efficacy of **DPM-1001** are provided below.

Protocol 1: In Vitro Copper Chelation Specificity using Electrospray Ionization Mass Spectrometry (ESI-MS)

This protocol is designed to assess the selective binding of **DPM-1001** to copper in the presence of other metal ions.

Workflow:

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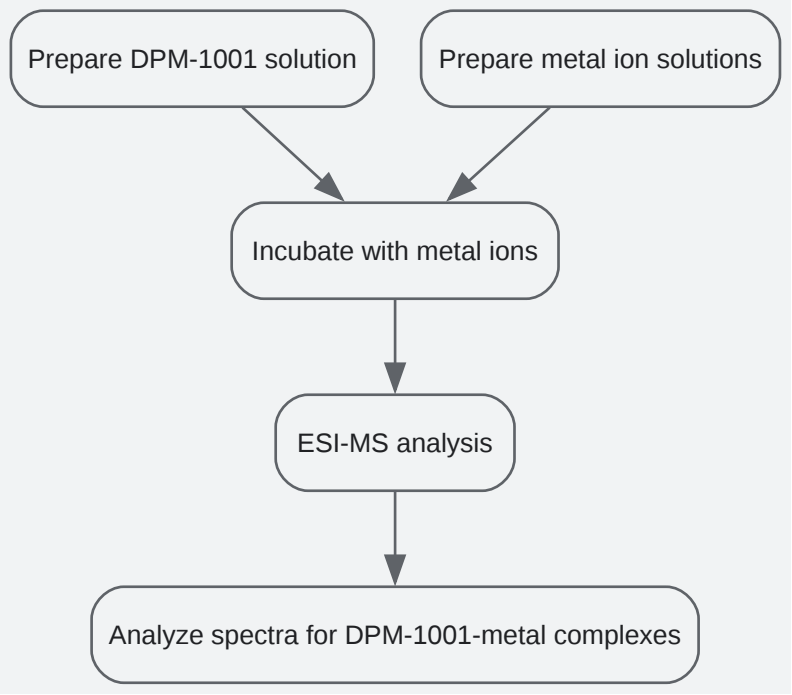

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Caption: Workflow for assessing **DPM-1001**'s metal chelation specificity.

Materials:

- **DPM-1001**
- Metal salts (e.g., $CuSO_4$, $ZnCl_2$, $FeCl_3$, $MgCl_2$, $CaCl_2$)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid
- Electrospray ionization mass spectrometer

Procedure:

- Solution Preparation:
  - Prepare a 1 mM stock solution of **DPM-1001** in methanol.

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- Prepare 10 mM stock solutions of each metal salt in water.

- Incubation:
  - In a microcentrifuge tube, mix the **DPM-1001** stock solution with each metal salt solution to achieve final concentrations of 100 µM **DPM-1001** and 1 mM of the metal salt.
  - Incubate the mixture at room temperature for 30 minutes.

- ESI-MS Analysis:
  - Dilute the incubated samples 1:10 in 50:50 methanol:water with 0.1% formic acid.
  - Infuse the diluted sample directly into the ESI-MS source at a flow rate of 5-10 µL/min.
  - Acquire mass spectra in the positive ion mode over a mass range that includes the expected masses of free **DPM-1001** and its metal complexes.

- Data Analysis:
  - Analyze the resulting spectra for peaks corresponding to the mass of **DPM-1001** and any **DPM-1001**-metal complexes. The presence of a significant peak corresponding to the **DPM-1001**-copper complex and the absence or low intensity of peaks for other metal complexes indicates specificity.

Protocol 2: Assessment of **DPM-1001**'s Protective Effect on Cell Viability using MTT Assay

This protocol measures the ability of **DPM-1001** to protect cells from copper-induced cytotoxicity.

Workflow:

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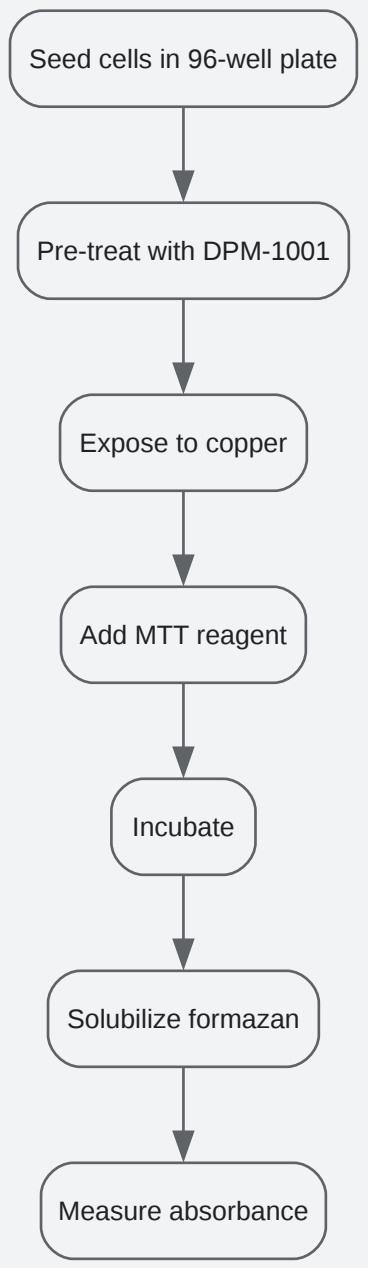

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Caption: Workflow for the MTT cell viability assay.

Materials:

- HepG2 cells or other relevant cell lines (e.g., Wilson's disease patient-derived fibroblasts)
- Cell culture medium (e.g., DMEM) with 10% FBS

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- **DPM-1001**
- Copper (II) sulfate ($CuSO_4$)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- 96-well cell culture plates
- Plate reader

Procedure:

- Cell Seeding:
  - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of culture medium.
  - Incubate for 24 hours to allow for cell attachment.
- Treatment:
  - Prepare a range of concentrations of **DPM-1001** and $CuSO_4$ in culture medium.
  - Remove the old medium from the wells and add 100 µL of medium containing the desired concentration of **DPM-1001**.
  - Incubate for 1-2 hours (pre-treatment).
  - Add the desired concentration of $CuSO_4$ to the wells. Include control wells with no treatment, **DPM-1001** alone, and $CuSO_4$ alone.
  - Incubate for an additional 24-48 hours.
- MTT Assay:
  - Add 10 µL of MTT solution to each well.

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- Incubate for 2-4 hours at 37°C until a purple precipitate is visible.
- Carefully remove the medium and add 100 µL of solubilization solution to each well.
- Mix gently on an orbital shaker to dissolve the formazan crystals.

- Data Analysis:
  - Measure the absorbance at 570 nm using a plate reader.
  - Calculate cell viability as a percentage of the untreated control.

Protocol 3: Quantification of Copper in Tissues using Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

This protocol details the measurement of copper levels in biological tissues, such as liver and brain, from animal models.

Workflow:

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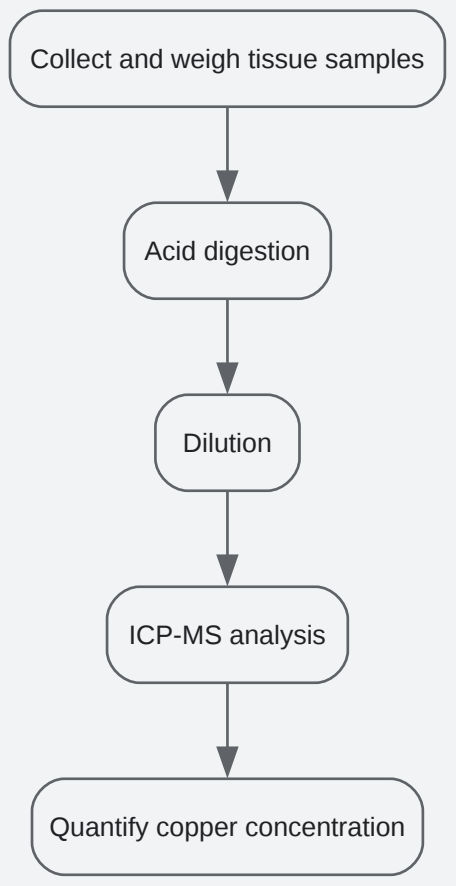

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Caption: Workflow for ICP-MS analysis of copper in tissues.

Materials:

- Tissue samples (liver, brain)
- Trace-metal grade nitric acid (HNO_3)
- Hydrogen peroxide (H_2O_2) (30%)
- Ultrapure water
- Digestion vessels
- Inductively coupled plasma mass spectrometer (ICP-MS)
- Copper standard solutions for calibration

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Procedure:

- Sample Preparation:
  - Excise tissues and record the wet weight.
  - Lyophilize the tissues to determine the dry weight.
  - Accurately weigh 20-50 mg of dried tissue into a clean digestion vessel.
- Acid Digestion:
  - Add 1 mL of trace-metal grade HNO_3 to each vessel.
  - Allow the samples to pre-digest overnight at room temperature.
  - Heat the samples on a hot plate or in a microwave digestion system according to the manufacturer's instructions until the tissue is completely dissolved.
  - Carefully add 0.5 mL of H_2O_2 and continue heating until the solution is clear.
- Dilution:
  - Allow the digested samples to cool to room temperature.
  - Quantitatively transfer the digest to a 15 mL conical tube and bring the final volume to 10 mL with ultrapure water.
- ICP-MS Analysis:
  - Prepare a series of copper standard solutions for calibration.
  - Analyze the samples and standards using an ICP-MS instrument optimized for copper detection.
- Data Analysis:
  - Calculate the concentration of copper in the original tissue samples (in µg/g of dry weight) based on the calibration curve.

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Conclusion

DPM-1001 is a valuable and specific tool for researchers studying copper homeostasis. Its ability to selectively chelate copper in both in vitro and in vivo settings allows for the precise manipulation of copper levels, enabling a deeper understanding of its physiological and pathological roles. The protocols outlined in this document provide a framework for utilizing **DPM-1001** to investigate the complex mechanisms of copper metabolism and to explore its therapeutic potential in copper-related disorders.

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References

- 1. Cellular copper distribution: a mechanistic systems biology approach - PMC [pmc.ncbi.nlm.nih.gov]
- 2. sketchviz.com [sketchviz.com]
- 3. GitHub - caseywatts/graphviz-tutorial: how do I graphviz? oh I see! [github.com]
- 4. uwlab.soils.wisc.edu [uwlab.soils.wisc.edu]
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